

Standard Operating Procedure: Proper Disposal of cis-Nerolidol

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Compound of Interest

Compound Name: *cis-Nerolidol*

Cat. No.: *B191965*

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This document provides essential safety and logistical information for the proper disposal of **cis-Nerolidol**, ensuring compliance with safety regulations and minimizing environmental impact. The procedures outlined are intended for researchers, scientists, and drug development professionals familiar with laboratory safety protocols.

Immediate Safety and Hazard Information

cis-Nerolidol is classified as a hazardous substance and requires careful handling.^[1] It is crucial to be aware of its primary hazards before initiating any disposal procedure.

- **Health Hazards:** Causes serious eye irritation and may cause an allergic skin reaction.^{[2][3]} It may also cause lung damage if swallowed.^[1] Inhalation of vapors may lead to drowsiness and dizziness.^[1]
- **Environmental Hazards:** Very toxic to aquatic life with long-lasting effects.^{[2][3][4]} It is imperative to prevent this substance from entering drains, surface water, or groundwater.^[1]^[5]
- **Fire Hazards:** The substance is a combustible liquid with a slight fire hazard when exposed to heat or flame.^[1]

Always handle **cis-Nerolidol** in a well-ventilated area and wear appropriate Personal Protective Equipment (PPE).^[1]

Quantitative Data and Properties

The following table summarizes key quantitative data for **cis-Nerolidol**. This information is critical for risk assessment and proper handling.

Property	Value	Source
CAS Number	3790-78-1 (cis-isomer)	
7212-44-4 (mixed isomers)	[3][4]	
UN Number	3082	[2][3]
Classification	Environmentally Hazardous Substance, Liquid, N.O.S.	[2][3]
Flash Point	128 °C	[2]
Density	0.88 g/cm ³ (at 20 °C)	[2]
Water Solubility	Fully miscible	[2]
Aquatic Toxicity	LC50: 1.4 - 2.2 mg/L, 96h (Rainbow Trout)	[4]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol provides a direct, procedural guide for the safe disposal of **cis-Nerolidol** waste. Adherence to these steps is mandatory to ensure personnel safety and regulatory compliance.

Step 1: Waste Identification and Classification

- Hazardous Waste Determination:** The waste generator is legally responsible for determining if a chemical waste is hazardous.[4] Due to its high aquatic toxicity, **cis-Nerolidol** must be managed as a hazardous waste.[2][3][5]
- Regulatory Compliance:** All disposal activities must strictly adhere to federal, state, and local regulations.[1] The primary federal law governing hazardous waste is the Resource Conservation and Recovery Act (RCRA).[6]

Step 2: Required Personal Protective Equipment (PPE)

Before handling **cis-Nerolidol** waste, all personnel must wear the following PPE:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.[3]
- Hand Protection: Chemically resistant gloves (e.g., Nitrile).
- Skin Protection: A lab coat or other protective clothing to prevent skin contact.[1]

Step 3: Waste Collection and Storage

- Container Selection: Use a dedicated, leak-proof container made of a material compatible with **cis-Nerolidol**. The original container is often a suitable choice.[1]
- Labeling: Clearly label the waste container with the words "Hazardous Waste," the full chemical name ("**cis-Nerolidol**"), and a description of the hazards (e.g., "Toxic to Aquatic Life," "Irritant").[1]
- Secure Storage: Store the sealed waste container in a cool, dry, and well-ventilated secondary containment area.[1] This area should be away from incompatible materials, heat, and ignition sources.[1]

Step 4: Spill Management

In the event of a spill, follow these procedures immediately:

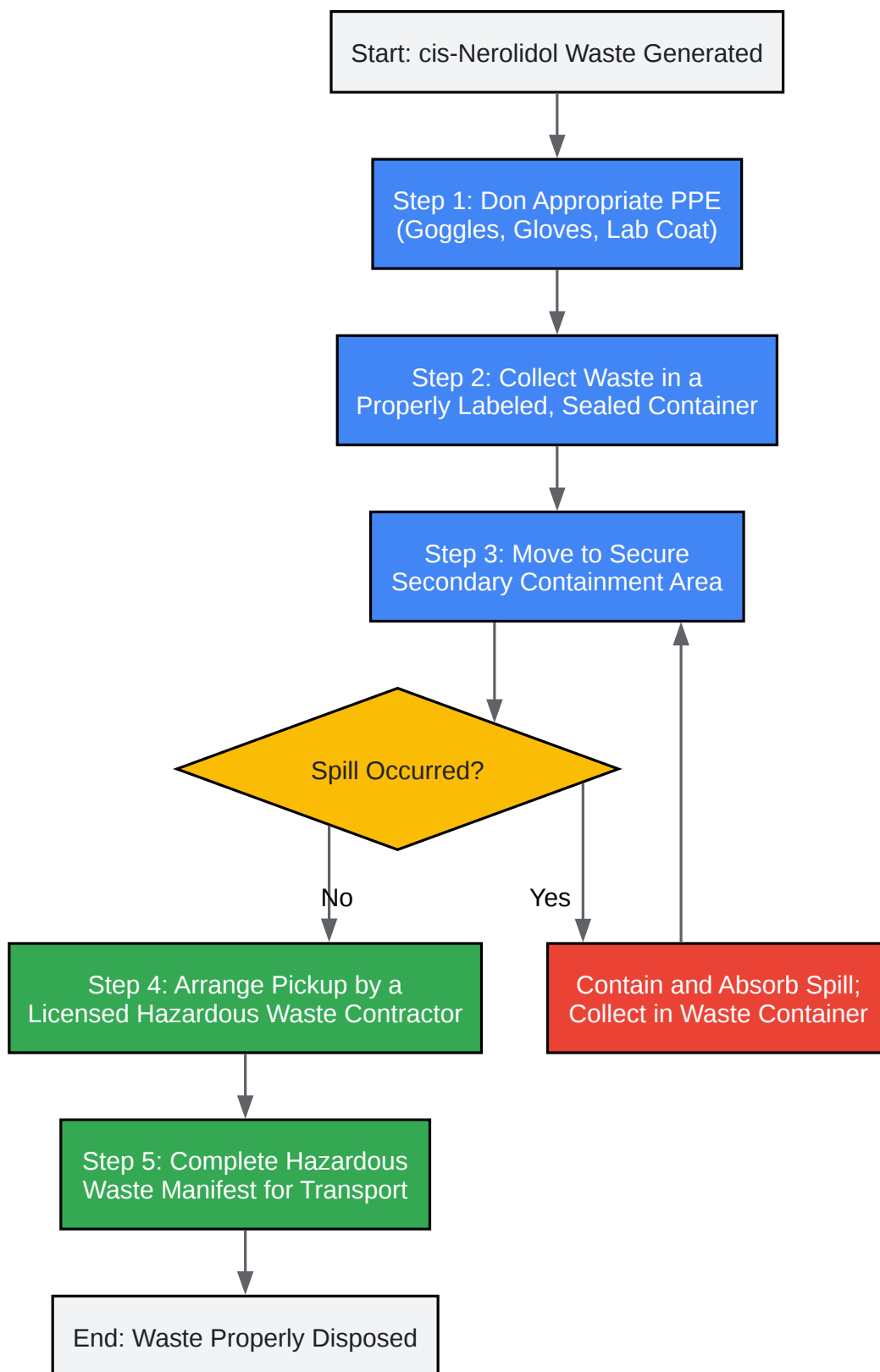
- Evacuate and Ventilate: Clear the area of all personnel and ensure adequate ventilation.[1]
- Containment: Prevent the spill from entering drains or waterways.[1][5] Use an inert, absorbent material such as sand, earth, or vermiculite to contain the spill.[1]
- Collection: Carefully collect the absorbed material and contaminated soil or items into a labeled hazardous waste container for disposal.[1]
- Decontamination: Wash the spill area thoroughly, preventing runoff from entering drains.[1]

Step 5: Final Disposal

- Prohibited Actions: DO NOT dispose of **cis-Nerolidol** down the drain or in the regular trash. [5] This is illegal and poses a significant threat to the aquatic environment.[1]
- Engage a Licensed Contractor: Arrange for the collection and disposal of the hazardous waste through a certified environmental management or hazardous waste disposal company. These companies are equipped to handle and transport hazardous materials according to regulations.
- Manifesting: For transport off-site, a hazardous waste manifest must be completed. This system tracks the waste from the point of generation to its final disposal facility.[7]

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **cis-Nerolidol**.



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Caption: Logical workflow for the safe disposal of **cis-Nerolidol** waste.

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